

Calpain-1 Signaling Pathways in Neuronal Homeostasis: An In-depth Technical Guide

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Introduction

Calpain-1, a calcium-dependent cysteine protease, is a critical regulator of numerous cellular processes within the central nervous system. Its activity is tightly controlled and plays a pivotal role in maintaining neuronal homeostasis. Dysregulation of calpain-1 signaling has been implicated in a variety of neurological disorders, making it a key target for therapeutic intervention. This technical guide provides a comprehensive overview of the core signaling pathways involving calpain-1 in neuronal function, detailed experimental protocols for their investigation, and a summary of key quantitative data.

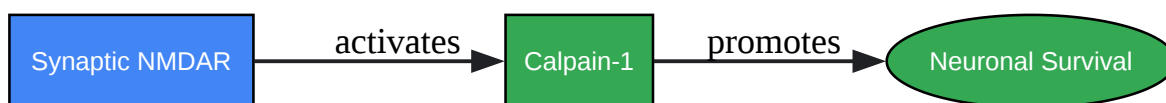
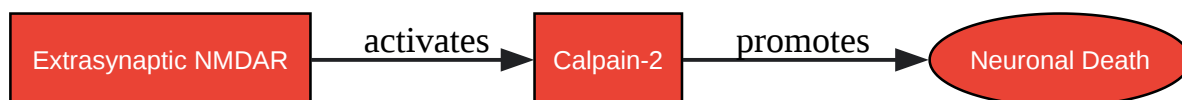
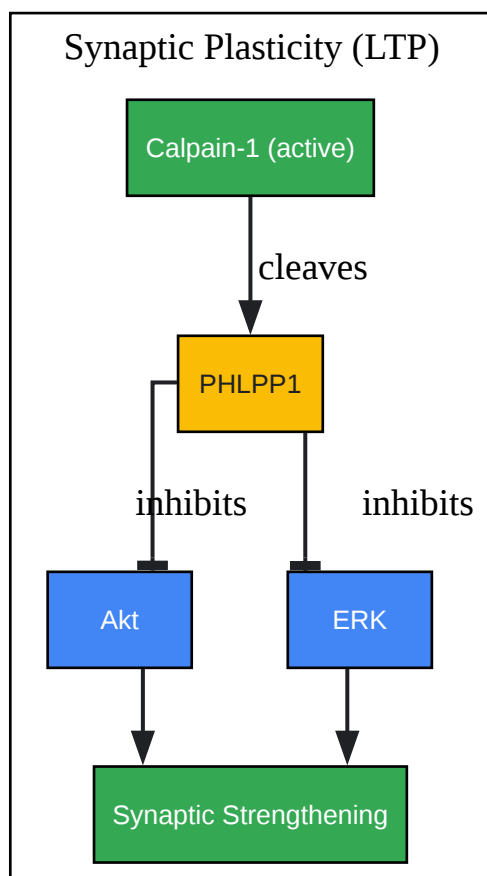
Core Signaling Pathways of Calpain-1 in Neuronal Homeostasis

Calpain-1 is involved in a delicate balance between promoting neuronal survival and synaptic plasticity on one hand, and contributing to neurodegeneration when overactivated on the other. Its functions are often contrasted with those of calpain-2, which frequently exhibits opposing effects.

Activation of Calpain-1

Calpain-1 is primarily activated by an influx of calcium ions (Ca^{2+}) through N-methyl-D-aspartate (NMDA) receptors, particularly those located at the synapse.^{[1][2]} The activation of

calpain-1 requires micromolar concentrations of calcium.[3] This localized activation ensures that calpain-1's proteolytic activity is spatially and temporally restricted.



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